

Essential Safety and Operational Guide for Handling 5-Hydroxydecanoate Sodium

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Compound of Interest

Compound Name: 5-Hydroxydecanoate sodium

Cat. No.: B1264779

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **5-Hydroxydecanoate sodium** (CAS No: 71186-53-3). The following procedures are designed to ensure safe handling, storage, and disposal of this compound in a laboratory setting.

Personal Protective Equipment (PPE)

While **5-Hydroxydecanoate sodium** is not classified as a hazardous substance according to Regulation (EC) No. 1272/2008, adherence to good industrial hygiene and safety practices is essential.^{[1][2]} The recommended personal protective equipment is outlined below.

PPE Category	Item	Specification	Standard Compliance
Eye/Face Protection	Safety glasses or chemical safety goggles	Wear appropriate protective eyeglasses or chemical safety goggles.	OSHA 29 CFR 1910.133 or European Standard EN166[2]
Skin Protection	Protective gloves	Chemically resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use and use proper removal technique.	EU Directive 89/686/EEC and the standard EN 374[1]
Lab coat or protective clothing	Wear appropriate protective clothing to prevent skin exposure.	N/A	
Respiratory Protection	None required under normal use	If dust formation is likely, a particle filter respirator may be used.	NIOSH (US) or EN 149 (EU) approved
Hand Hygiene	Hand washing	Wash and dry hands after handling.	Good laboratory practice

Handling and Storage

Proper handling and storage are critical to maintain the integrity of **5-Hydroxydecanoate sodium** and to ensure a safe laboratory environment.

Aspect	Procedure
Ventilation	Handle in a well-ventilated area. Provide appropriate exhaust ventilation where dust may form.[1]
Handling Practices	Avoid contact with skin, eyes, or clothing. Avoid ingestion and inhalation. Avoid dust formation.[2]
Storage Conditions	Store in a cool, dry, and well-ventilated place. Keep the container tightly closed.[1][2] For long-term stability, some suppliers recommend refrigeration and storage with a desiccant.[1][2]
Incompatible Materials	Strong oxidizing agents.[2]

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, follow these procedures.

Situation	Action
Spill	Sweep up and shovel the material.[1] Place in a suitable, closed container for disposal.[1] Avoid generating dust.[2]
Skin Contact	Wash off with soap and plenty of water.[1]
Eye Contact	Flush eyes with water as a precaution.[1]
Inhalation	If breathed in, move the person into fresh air. If not breathing, give artificial respiration.[1]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water.[1]

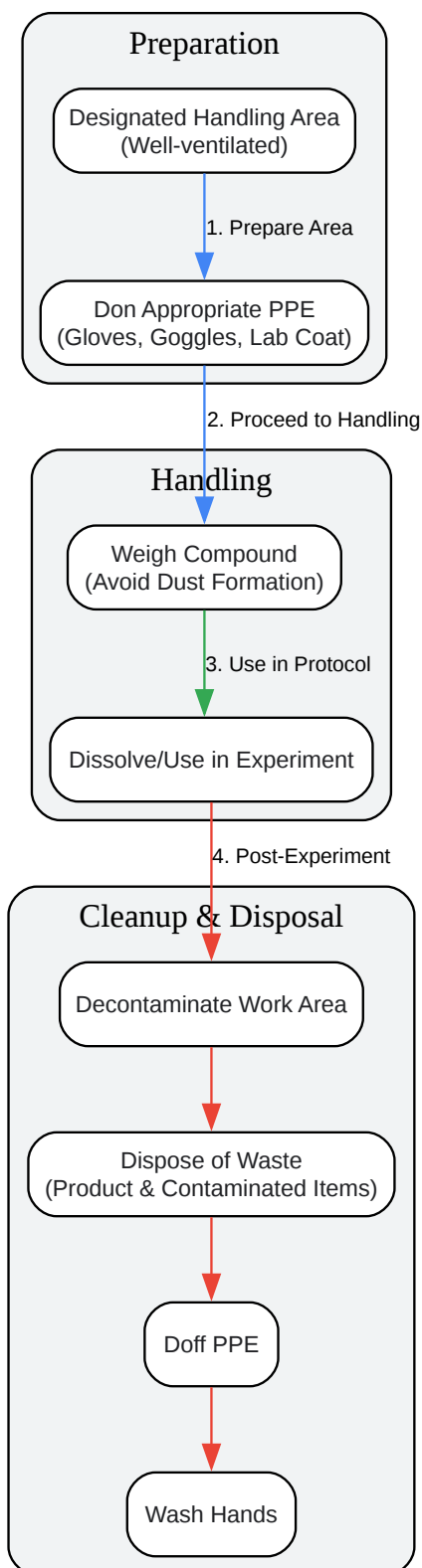
Disposal Plan

Dispose of **5-Hydroxydecanoate sodium** and its contaminated packaging in accordance with local and national regulations.

Waste Type	Disposal Method
Unused Product	Offer surplus and non-recyclable solutions to a licensed disposal company. [1]
Contaminated Packaging	Dispose of as unused product. [1]

Experimental Workflow: Handling 5-Hydroxydecanoate Sodium

The following diagram outlines the standard workflow for handling **5-Hydroxydecanoate sodium** in a laboratory setting, from preparation to disposal.



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Standard Laboratory Workflow for **5-Hydroxydecanoate Sodium**

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References

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